

# Application Notes: t-Butylammonium Chloride in Perovskite Synthesis

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## Compound of Interest

Compound Name: *t*-Butylammonium chloride

Cat. No.: B8654595

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## Introduction

**t-Butylammonium chloride** ( $(\text{CH}_3)_3\text{CNH}_3\text{Cl}$ , t-BACl) is a bulky organic ammonium salt increasingly utilized as a precursor or additive in the synthesis of metal halide perovskites. Its primary role is to act as a spacer cation, leading to the formation of two-dimensional (2D) or quasi-2D perovskite structures. These lower-dimensional perovskites exhibit enhanced environmental stability, particularly against moisture, compared to their three-dimensional (3D) counterparts. The incorporation of t-butylammonium cations can also passivate defects at the surface and grain boundaries of 3D perovskite films, leading to improved photoluminescence quantum yields and overall device performance in perovskite solar cells (PSCs).

## Key Applications

- **Formation of 2D and Quasi-2D Perovskites:** The bulky t-butylammonium cation templates the formation of layered perovskite structures, where inorganic metal halide layers are separated by organic t-butylammonium layers. This structure imparts greater stability to the material.
- **Surface Passivation of 3D Perovskites:** When used as an additive in 3D perovskite formulations or as a post-treatment agent, **t-butylammonium chloride** can passivate

surface defects, reducing non-radiative recombination and enhancing the efficiency and open-circuit voltage of PSCs.

- **Moisture Resistance:** The hydrophobic nature of the t-butyl group helps to repel water molecules, thereby improving the long-term stability of the perovskite films in ambient conditions.[1]
- **Control of Crystallization:** The presence of **t-butylammonium chloride** in the precursor solution can influence the crystallization kinetics of the perovskite film, often leading to improved film morphology with larger grain sizes and reduced pinholes.[1]

## Experimental Protocols

The following protocols are representative methods for the synthesis of perovskite materials using t-butylammonium salts. Note that specific concentrations and processing parameters may require optimization depending on the desired perovskite composition and application.

### Protocol 1: Synthesis of a 2D Perovskite ((t-BA)<sub>2</sub>PbI<sub>4</sub>) Film

This protocol is adapted from methods used for the synthesis of similar n-butylammonium-based 2D perovskites.[2]

Materials:

- t-Butylammonium iodide (t-BAI) (or t-butylamine and hydroiodic acid for in-situ synthesis)
- Lead(II) iodide (PbI<sub>2</sub>)
- N,N-Dimethylformamide (DMF), anhydrous
- Chlorobenzene, anhydrous (antisolvent)
- Substrates (e.g., FTO-coated glass)

Equipment:

- Spin coater

- Hotplate
- Nitrogen-filled glovebox

Procedure:

- Precursor Solution Preparation:
  - Prepare a 0.5 M precursor solution by dissolving t-butylammonium iodide (t-BAI) and lead(II) iodide (PbI<sub>2</sub>) in a 2:1 molar ratio in anhydrous DMF.
  - Stir the solution at 60°C for at least 2 hours in a nitrogen-filled glovebox to ensure complete dissolution.
  - Filter the solution through a 0.22 μm PTFE filter before use.
- Substrate Preparation:
  - Clean the FTO-coated glass substrates sequentially with detergent, deionized water, acetone, and isopropanol in an ultrasonic bath for 15 minutes each.
  - Dry the substrates with a stream of nitrogen gas.
  - Treat the substrates with UV-Ozone for 15 minutes immediately before use to ensure a hydrophilic surface.
- Film Deposition:
  - Transfer the cleaned substrates into a nitrogen-filled glovebox.
  - Deposit the precursor solution onto the substrate using a spin coater. A typical two-step spin-coating program is:
    - Step 1: 1000 rpm for 10 seconds (with a ramp-up of 200 rpm/s).
    - Step 2: 4000 rpm for 30 seconds (with a ramp-up of 1000 rpm/s).

- During the second step, with about 10-15 seconds remaining, dispense 100  $\mu\text{L}$  of chlorobenzene as an antisolvent onto the spinning substrate.
- Annealing:
  - Immediately transfer the substrate to a hotplate and anneal at 100°C for 10 minutes in the nitrogen-filled glovebox.
- Characterization:
  - The resulting  $(\text{t-BA})_2\text{PbI}_4$  film can be characterized using techniques such as X-ray diffraction (XRD) to confirm the crystal structure, UV-Vis spectroscopy to determine the optical bandgap, and scanning electron microscopy (SEM) to observe the film morphology.

## Protocol 2: Incorporation of t-Butylammonium Chloride as an Additive in a 3D Perovskite Precursor Solution

This protocol is a representative method for using t-BACl to improve the properties of a standard methylammonium lead iodide ( $\text{MAPbI}_3$ ) perovskite.

Materials:

- Methylammonium iodide (MAI)
- Lead(II) iodide ( $\text{PbI}_2$ )
- **t-Butylammonium chloride** (t-BACl)
- N,N-Dimethylformamide (DMF), anhydrous
- Dimethyl sulfoxide (DMSO), anhydrous
- Chlorobenzene, anhydrous (antisolvent)

Procedure:

- Precursor Solution Preparation:

- Prepare a 1.2 M stock solution of MAPbI<sub>3</sub> by dissolving MAI and PbI<sub>2</sub> in a 1:1 molar ratio in a mixed solvent of DMF:DMSO (e.g., 4:1 v/v).
- Prepare a separate stock solution of t-BACl in DMF (e.g., 0.1 M).
- Add the t-BACl stock solution to the MAPbI<sub>3</sub> precursor solution to achieve the desired final concentration of the additive (e.g., 1-5 mol% with respect to PbI<sub>2</sub>).
- Stir the final solution at room temperature for at least 1 hour before use.
- Film Deposition and Annealing:
  - Follow the film deposition and annealing steps as described in Protocol 1. The spin-coating parameters and annealing temperature may need to be re-optimized for the mixed-cation perovskite.

## Data Presentation

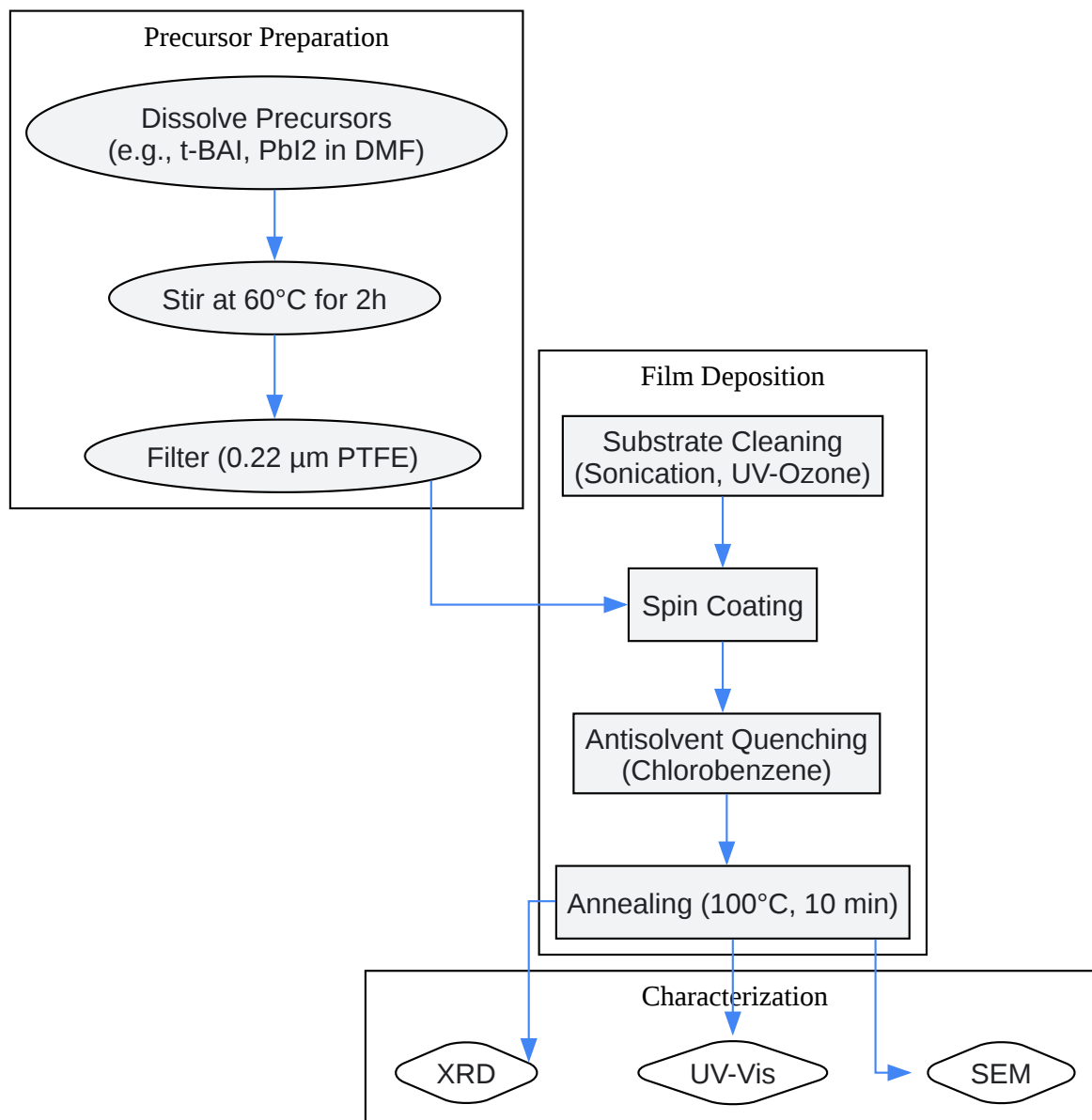
Table 1: Representative Precursor Solution Compositions

Perovskite Type	Precursors	Molar Ratio	Solvent System	Concentration (M)
2D ((t-BA) <sub>2</sub> PbI <sub>4</sub> )	t-Butylammonium iodide, Lead(II) iodide	2:1	DMF	0.5
3D (MAPbI <sub>3</sub> )	Methylammonium iodide, Lead(II) iodide	1:1	DMF:DMSO (4:1)	1.2
3D with Additive	MAI, PbI <sub>2</sub> , t-Butylammonium chloride	1:1:0.05	DMF:DMSO (4:1)	1.2

Table 2: Typical Spin-Coating and Annealing Parameters

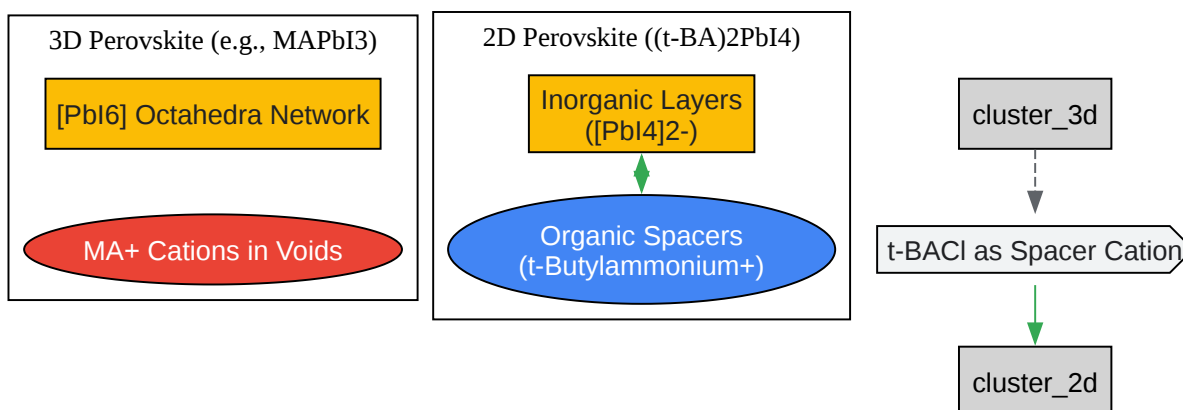
Parameter	Value
Spin-Coating Step 1	1000 rpm for 10 s
Spin-Coating Step 2	4000 rpm for 30 s
Antisolvent Dripping	100 $\mu$ L Chlorobenzene at 15 s into Step 2
Annealing Temperature	100 $^{\circ}$ C
Annealing Time	10 min

## Visualizations



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Caption: Experimental workflow for the synthesis of 2D perovskite films.



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Caption: Role of t-BACl in forming 2D perovskite structures.

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## References

- 1. Tetrabutylammonium cations for moisture-resistant and semitransparent perovskite solar cells - Journal of Materials Chemistry A (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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